

# Sulfaethoxypyridazine mechanism of action

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## Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

Cat. No.: S592505

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## Core Mechanism of Action

**Sulfaethoxypyridazine** is a sulfonamide antibiotic, and its primary mechanism of action is the inhibition of bacterial folate synthesis [1] [2].

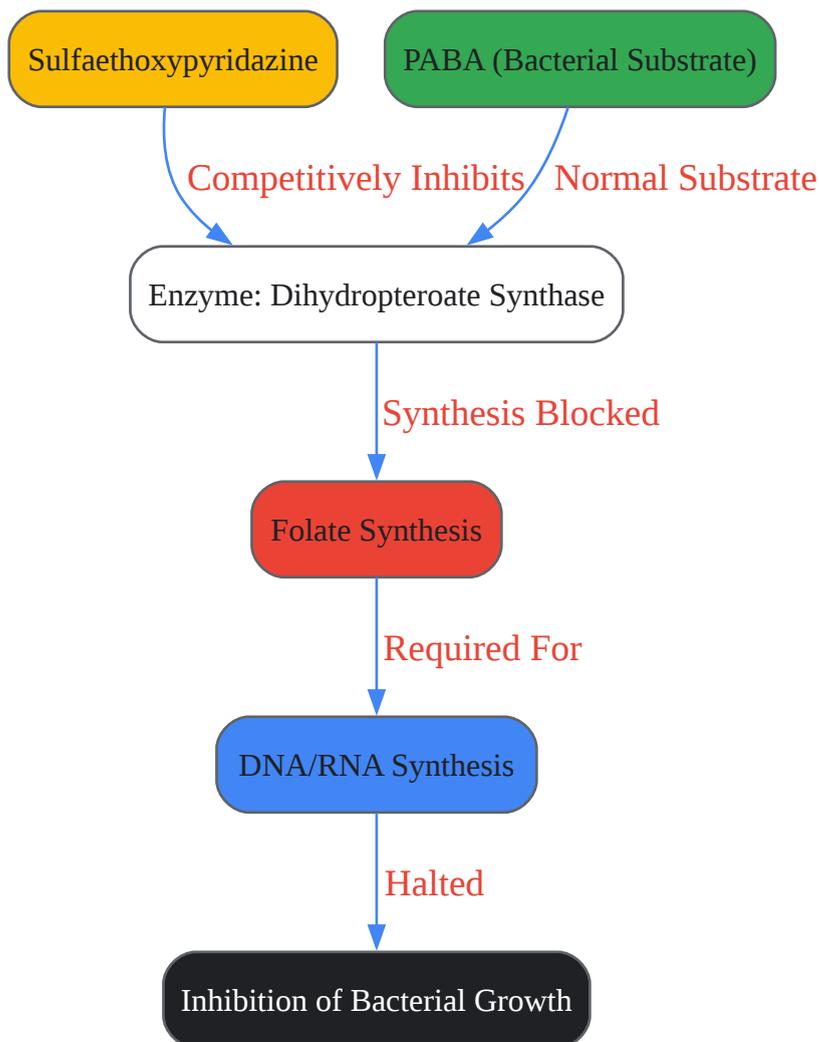
The table below summarizes the key elements of this mechanism:

Aspect	Description
Drug Class	Sulfonamide antibiotic [3] [1]
Primary Target	Enzyme <b>Dihydropteroate Synthase (DHPS)</b> [2]
Molecular Process	Competitive inhibition of DHPS, blocking the incorporation of Para-Aminobenzoic Acid (PABA) into dihydrofolic acid [2]
Biological Consequence	Inhibition of bacterial folate synthesis pathway, leading to halted synthesis of purines, pyrimidines, and ultimately, bacterial DNA/RNA [1] [2]
Spectrum of Activity	Effective against a broad spectrum of Gram-positive and Gram-negative bacteria [2]

This mechanism is selective for bacteria because unlike mammals that obtain folate from their diet, most bacteria must synthesize it *de novo*. By mimicking PABA, sulfonamides effectively shut down this essential

pathway in susceptible bacteria [1].

The following diagram illustrates the logical sequence of this antibacterial action:



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## Chemical Profile & Applications

For research and development purposes, the basic chemical identifier and main application of **Sulfaethoxypyridazine** are summarized below.

**Table 1: Chemical Identification**

Property	Details
IUPAC Name	4-amino-N-(6-ethoxypyridazin-3-yl)benzene-1-sulfonamide [3]
Chemical Formula	C <sub>12</sub> H <sub>14</sub> N <sub>4</sub> O <sub>3</sub> S [3]
CAS Number	963-14-4 [3]
Molecular Weight	294.33 g/mol [3]

Table 2: Primary Applications

Area of Use	Specific Application
Veterinary Medicine	Treatment of bacterial infections in livestock and poultry, particularly for respiratory, urinary, and enteric systems [2]. Its long-acting nature allows for optimized treatment regimens [2].
Pharmaceutical Industry	Used as a reference standard for analytical purposes, such as method validation and quality control [2].

## A Guide for Further Research

The search results indicate that specific, detailed experimental data for **Sulfaethoxypyridazine** is limited. To build a comprehensive whitepaper, you may need to pursue these avenues:

- **Investigate the Drug Class:** Deepen your research by focusing on the general **sulfonamide** class. Studies on common variants like **sulfamethoxypyridazine**, **sulfadiazine (SDZ)**, or **sulfamethazine (SMZ)** will have highly transferable mechanistic and protocol information [4] [1].
- **Consult Specialized Databases:** Use professional scientific databases to search for original research articles. You can look up the CAS Number (**963-14-4**) or the chemical name in sources like PubMed, Scopus, or Web of Science [3].
- **Adapt General Protocols:** Experimental protocols for analyzing sulfonamides in biological tissues (e.g., using HPLC with fluorescence detection or LC-MS) are well-established for the drug class and can be adapted with appropriate validation for **Sulfaethoxypyridazine** specifically [4].

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## References

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